

4,5-Dichlorophthalic acid chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dichlorophthalic acid

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An In-depth Technical Guide to 4,5-Dichlorophthalic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,5-Dichlorophthalic acid**, a halogenated aromatic dicarboxylic acid with applications in chemical synthesis and materials science. This document outlines its chemical identity, physical properties, and provides a foundational understanding for its use in research and development.

Chemical Structure and Identity

4,5-Dichlorophthalic acid is a derivative of phthalic acid, featuring two chlorine atoms substituted at the 4th and 5th positions of the benzene ring.^[1] This substitution pattern significantly influences the molecule's reactivity and physical properties.

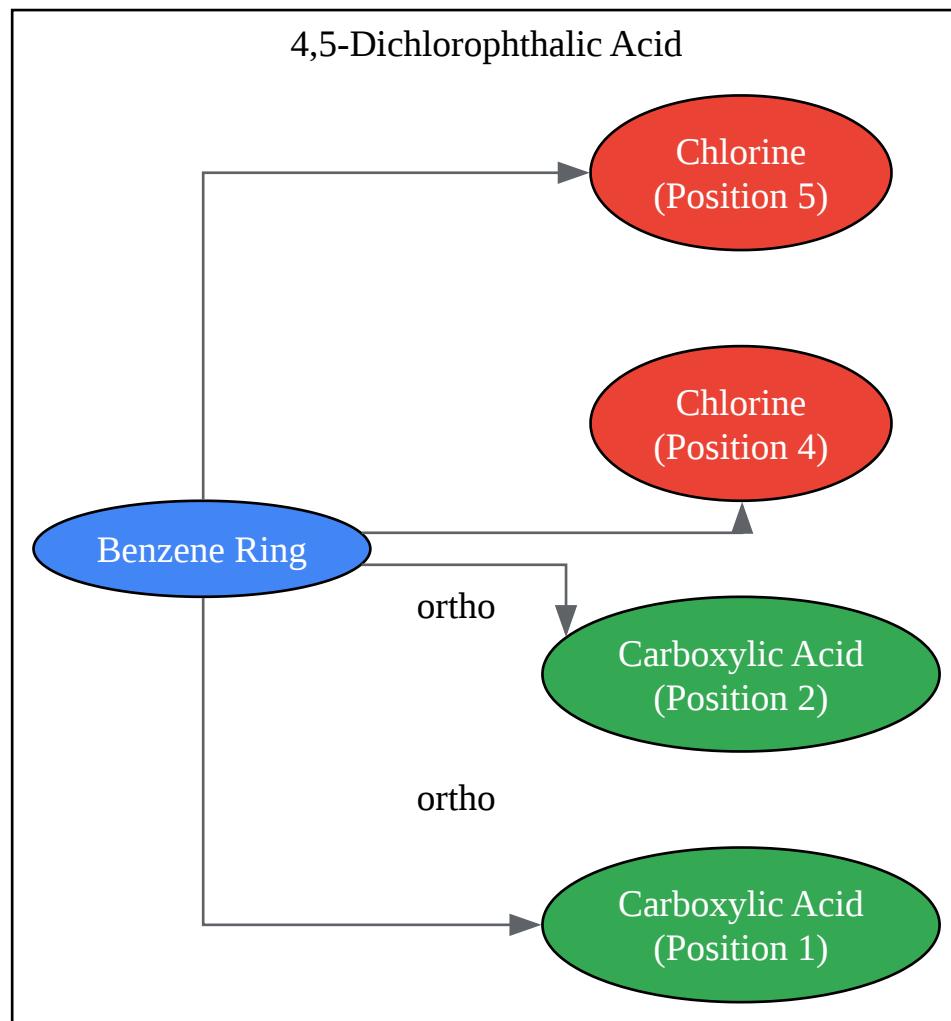
IUPAC Name: 4,5-dichlorobenzene-1,2-dicarboxylic acid^{[1][2]}

Synonyms: **4,5-Dichlorophthalic acid**^{[2][3][4]}

Chemical Formula: C₈H₄Cl₂O₄^{[2][4][5]}

CAS Number: 56962-08-4^{[2][3][4][5]}

The structural representation of **4,5-Dichlorophthalic acid** is crucial for understanding its chemical behavior. Below is a diagram illustrating the logical relationship of its core components.



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Caption: Logical structure of **4,5-Dichlorophthalic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **4,5-Dichlorophthalic acid** is presented in the table below. These properties are essential for designing experimental conditions and predicting its behavior in various chemical systems.

Property	Value	Source
Molecular Weight	235.02 g/mol	[2] [5]
Appearance	White to off-white crystalline solid	[1]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone	[1]
Purity	≥98%	[5]

Applications in Research and Synthesis

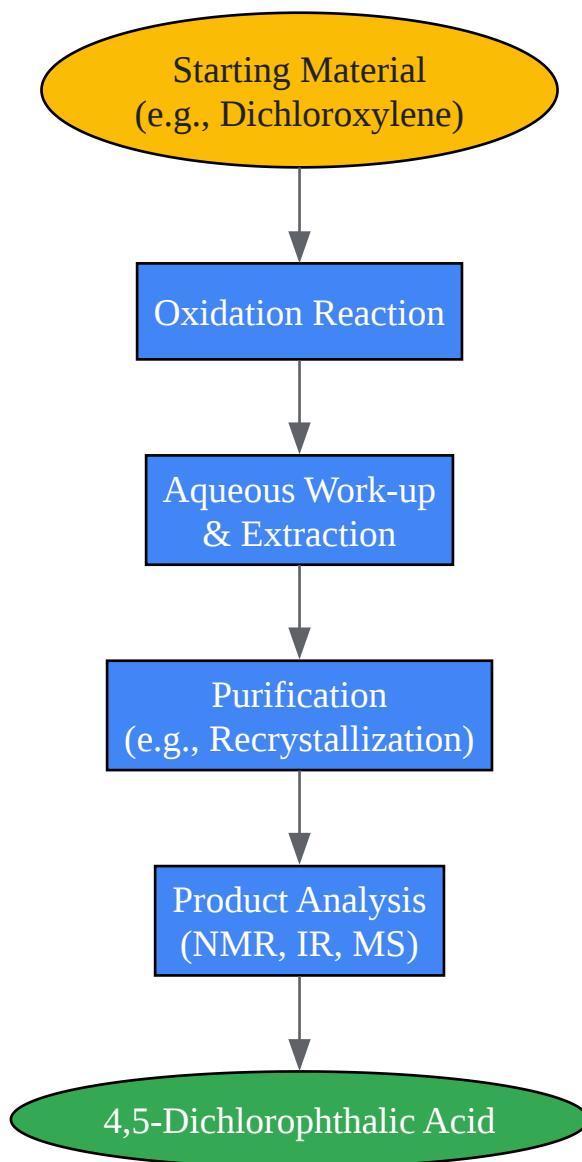
4,5-Dichlorophthalic acid serves as a versatile building block in organic synthesis. The presence of both carboxylic acid and chloro functional groups allows for a variety of chemical transformations.

Key Applications:

- Polymer and Resin Production: It is utilized as a monomer in the synthesis of specialized polymers and resins.[\[1\]](#)
- Dye and Pigment Manufacturing: The aromatic and functionalized nature of the molecule makes it a precursor in the production of certain dyes and pigments.[\[1\]](#)
- Chemical Intermediate: It is a valuable intermediate for the synthesis of more complex molecules in multi-step organic synthesis.[\[1\]](#) The chlorine atoms enhance its reactivity towards electrophilic substitution reactions.[\[1\]](#)

Experimental Considerations

Due to the limited availability of detailed experimental protocols in the public domain for this specific compound, a generalized workflow for a potential synthesis is outlined below. This serves as a conceptual framework for researchers.



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Caption: Conceptual workflow for the synthesis of **4,5-Dichlorophthalic acid**.

Safety and Handling

As with many chlorinated organic compounds, appropriate safety measures should be taken when handling **4,5-Dichlorophthalic acid**. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. The compound may exhibit environmental persistence, and its potential toxicity should be considered.[\[1\]](#)

This guide provides a foundational understanding of **4,5-Dichlorophthalic acid**. For specific applications and experimental designs, further consultation of specialized literature is recommended.

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References

- 1. CAS 56962-08-4: 4,5-Dichlorophthalic acid | CymitQuimica [cymitquimica.com]
- 2. 4,5-Dichlorophthalic acid | C8H4Cl2O4 | CID 92600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4,5-Dichlorophthalic acid | 56962-08-4 [sigmaaldrich.com]
- 4. pschemicals.com [pschemicals.com]
- 5. scbt.com [scbt.com]
- To cite this document: BenchChem. [4,5-Dichlorophthalic acid chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146564#4-5-dichlorophthalic-acid-chemical-structure-and-iupac-name]

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